

An In-depth Technical Guide to the TOTU Peptide Reagent

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For researchers, scientists, and drug development professionals engaged in the intricate process of peptide synthesis, the choice of coupling reagent is paramount to achieving high yields, purity, and stereochemical integrity. This technical guide provides a comprehensive overview of **TOTU** (O-[(Ethoxycarbonyl)cyanomethylenamino]-N,N,N',N'-tetramethyluronium tetrafluoroborate), a highly effective uronium-based coupling reagent.

Core Chemical and Physical Properties

TOTU is a white to off-white crystalline powder valued for its high reactivity and solubility in common organic solvents used in peptide synthesis.[1] Its key properties are summarized in the table below.



Property	Value	Reference
IUPAC Name	[({[(1-cyano-2-ethoxy-2-oxoethylidene)amino]oxy} (dimethylamino)methylidene)a mino]dimethylmethanaminium; tetrafluoroborate	[2]
CAS Number	136849-72-4	[1]
Molecular Formula	C10H17BF4N4O3	[1]
Molecular Weight	328.07 g/mol	[2]
Appearance	White to off-white crystalline powder	[1]
Melting Point	144.00 °C	[2]
Storage Conditions	2°C - 8°C, keep dry, under inert gas (e.g., Nitrogen), protect from light	[2]

Performance Characteristics

While extensive quantitative comparative studies are not readily available in publicly accessible literature, the consensus within the field highlights **TOTU**'s exceptional performance, particularly in minimizing racemization and ensuring high coupling efficiency.

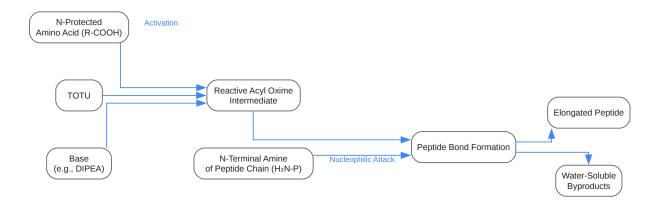


Performance Metric	Description	Reference
Coupling Efficiency	TOTU is recognized for its high activation potential, leading to efficient amide bond formation, even in challenging sequences.[1] It is considered a highly effective coupling reagent.[3]	[1][3]
Racemization Suppression	A key advantage of TOTU is its ability to significantly suppress racemization during peptide coupling, which is critical for maintaining the biological activity of the final peptide.[4]	[4]
Byproduct Profile	The byproducts of TOTU- mediated coupling, tetramethylurea and ethyl 2- hydroxyimino-2-cyanoacetate, are water-soluble, facilitating their removal during the purification process.[1]	[1]
Reaction Kinetics	As a uronium salt, TOTU is designed for rapid coupling reactions, contributing to faster overall synthesis times.[5]	[5]

Signaling Pathways and Mechanisms of Action

The efficacy of **TOTU** lies in its ability to rapidly activate the carboxylic acid of an N-protected amino acid, forming a highly reactive acyl oxime intermediate. This intermediate is then susceptible to nucleophilic attack by the free amine of the growing peptide chain, leading to the formation of a stable amide bond with minimal risk of racemization.





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Caption: Mechanism of TOTU-mediated peptide coupling.

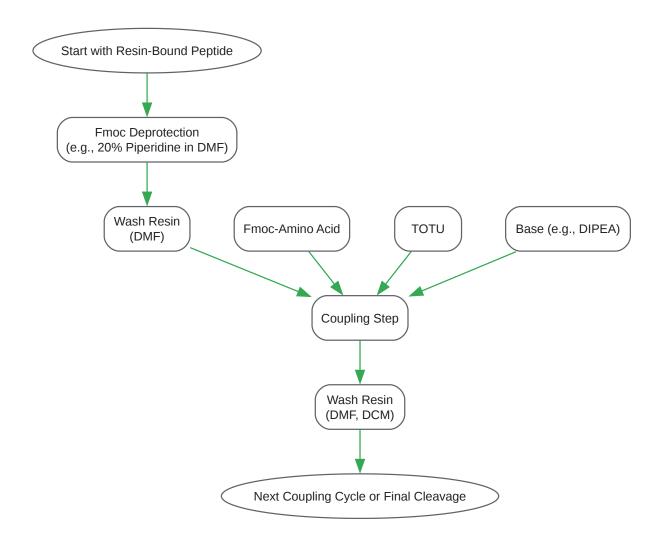
Experimental Protocols

The following are generalized protocols for the use of **TOTU** in solid-phase and solution-phase peptide synthesis. Researchers should optimize these protocols based on the specific requirements of their target peptide.

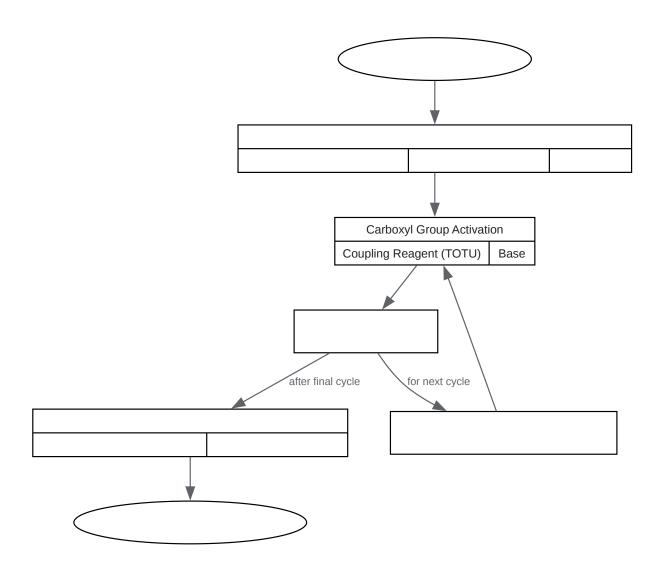
Solid-Phase Peptide Synthesis (SPPS) Workflow

This workflow outlines the key steps in a typical Fmoc-based solid-phase peptide synthesis cycle using **TOTU**.









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